

Application Note and Protocol: Solid-Phase Extraction of 3-Hydroxychrysene-d11

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Compound of Interest

Compound Name: 3-Hydroxychrysene-d11

Cat. No.: B12425947

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Audience: Researchers, scientists, and drug development professionals.

Introduction: 3-Hydroxychrysene is a metabolite of the polycyclic aromatic hydrocarbon (PAH) chrysene and serves as a biomarker for exposure to PAHs.^{[1][2]} Accurate quantification of its deuterated internal standard, **3-Hydroxychrysene-d11**, is crucial for toxicological and environmental monitoring studies. Solid-phase extraction (SPE) is a widely adopted technique for the extraction and preconcentration of PAHs and their metabolites from various matrices due to its efficiency, selectivity, and reduced solvent consumption compared to traditional liquid-liquid extraction.^{[3][4]} This document provides a detailed protocol for the solid-phase extraction of **3-Hydroxychrysene-d11**, suitable for subsequent analysis by chromatographic methods such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).^{[3][4][5][6]}

Quantitative Data Summary

While specific quantitative data for **3-Hydroxychrysene-d11** is not readily available in the provided search results, the following table summarizes typical performance data for the analysis of PAHs using SPE, which is indicative of the expected performance for **3-Hydroxychrysene-d11**.

Parameter	Typical Value Range	Matrix	Reference
Recovery	80-110%	Edible Oils	[5]
81-99%	River Water	[6]	
43-63% (for some PAHs)	Drinking Water	[7]	
Limit of Detection (LOD)	0.04 - 0.23 µg/kg	Edible Oils	[5]
< 0.2 mg/L	River Water	[3]	
Limit of Quantification (LOQ)	0.12 - 0.68 µg/kg	Edible Oils	[5]
Linearity (r ²)	> 0.98	Edible Oils	[5]
0.998 - 0.9993	Drinking Water	[7]	

Experimental Protocol: Solid-Phase Extraction of 3-Hydroxychrysene-d11

This protocol is a representative method based on established procedures for PAHs.[3][6][7][8] Optimization may be required for specific sample matrices.

Materials:

- SPE Cartridge: C18 (Octadecyl-bonded silica), e.g., 500 mg, 6 mL
- Reagents:
 - Methanol (HPLC grade)[7]
 - Dichloromethane (DCM, HPLC grade)[7]
 - Hexane (HPLC grade)[6]

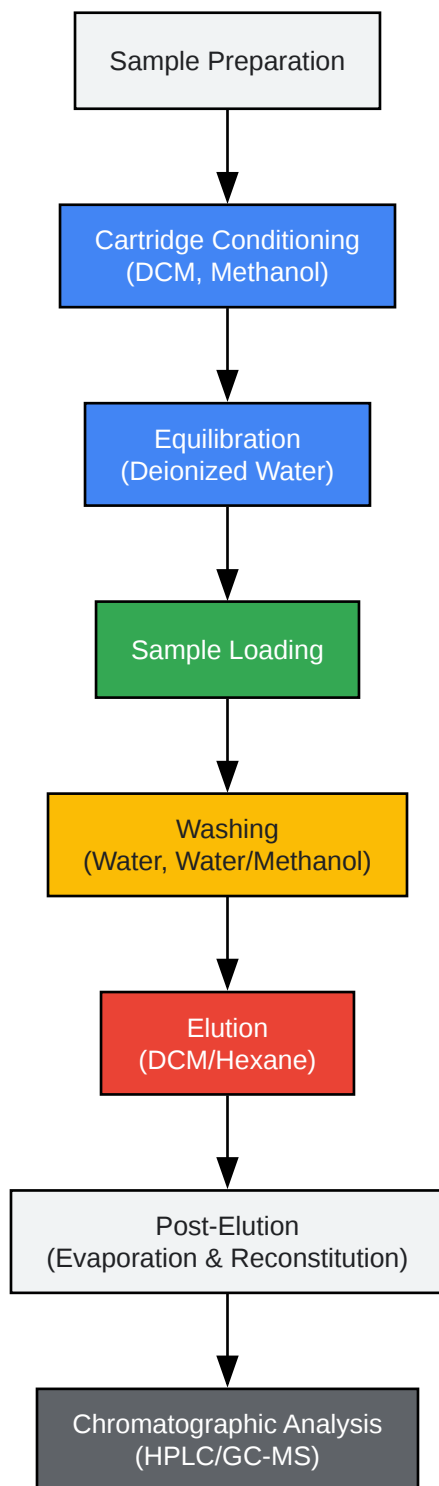
- Nitrogen gas, high purity
- Deionized water
- Equipment:
 - SPE vacuum manifold[3]
 - Sample loading reservoirs
 - Collection vials
 - Vortex mixer
 - Centrifuge
 - Evaporation system (e.g., nitrogen evaporator)

Procedure:

- Sample Preparation:
 - Aqueous Samples (e.g., Water): Acidify the sample to a pH of ~2 with a suitable acid. Centrifuge to remove any particulate matter.
 - Biological Fluids (e.g., Plasma, Serum): Perform a protein precipitation step by adding a 3:1 ratio of cold acetonitrile to the sample. Vortex and centrifuge at high speed. Collect the supernatant for SPE.
 - Solid Samples (e.g., Tissue, Soil): Homogenize the sample and perform a solvent extraction (e.g., with acetonitrile or a hexane/acetone mixture) using sonication or Soxhlet extraction. Concentrate the extract and reconstitute in a solvent compatible with the SPE loading step.
- SPE Cartridge Conditioning:[7][8]
 - Pass 5 mL of Dichloromethane through the C18 cartridge. Allow the sorbent to soak for 1 minute.

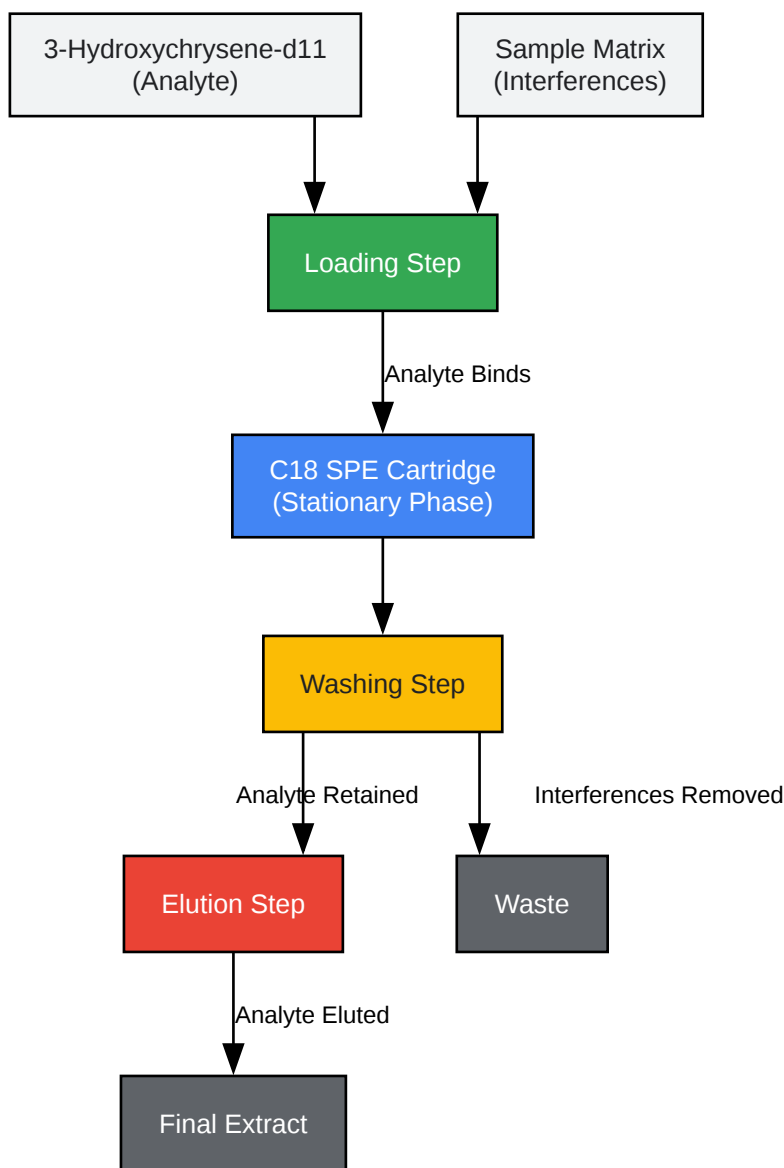
- Pass 5 mL of Methanol through the cartridge. Allow the sorbent to soak for 2 minutes. Do not let the cartridge run dry.
- Equilibration:[8]
 - Pass 5 mL of deionized water through the cartridge to remove the methanol. Ensure the sorbent bed remains wet.
- Sample Loading:[8]
 - Load the prepared sample onto the SPE cartridge at a slow, steady flow rate of approximately 1-2 mL/min.
- Washing:[8]
 - Wash the cartridge with 5 mL of deionized water to remove polar interferences.
 - Follow with a wash of 5 mL of a water/methanol mixture (e.g., 90:10 v/v) to remove less polar interferences.
 - Dry the cartridge under vacuum or by passing nitrogen gas through it for 10-15 minutes to remove residual water.
- Elution:[6][7][8]
 - Place a clean collection vial under the cartridge.
 - Elute the analyte of interest with 5-10 mL of a non-polar solvent or solvent mixture. A common elution solvent is a mixture of dichloromethane and hexane (e.g., 1:2 v/v).[6] Collect the eluate.
- Post-Elution Processing:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small, known volume of a suitable solvent (e.g., mobile phase for HPLC analysis) for subsequent analysis.

Visualizations



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Caption: Workflow diagram of the solid-phase extraction protocol.



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Caption: Logical relationships in the SPE bind-elute strategy.

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